

JAMM protein inhibitor 2 stability and storage conditions

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Compound of Interest

Compound Name: JAMM protein inhibitor 2

Cat. No.: B7806181

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Technical Support Center: JAMM Protein Inhibitor 2

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **JAMM protein inhibitor 2** (CAS: 848249-35-4). Below you will find troubleshooting guides, frequently asked questions, and storage and stability data to ensure the successful application of this inhibitor in your experiments.

Stability and Storage Conditions

Proper storage and handling are critical to maintain the stability and activity of **JAMM protein inhibitor 2**.

Storage Summary Table

Form	Storage Temperature	Shelf Life	Shipping Condition
Powder	-20°C	3 years ^[1]	Ambient temperature or with blue ice ^[1]
In Solvent	-80°C	1 year ^[1]	-

General Recommendations:

- Upon receipt, it is recommended to store the product as indicated on the certificate of analysis (COA).
- For long-term storage, refrigeration or freezing is advised for most products.[2]
- Short periods at temperatures warmer than recommended, such as during shipping, should not significantly affect the product's efficacy.[2]

Experimental Protocols

Reconstitution of Powdered Inhibitor

A critical step in utilizing **JAMM protein inhibitor 2** is its proper reconstitution from a powdered form into a stock solution.

Materials:

- **JAMM protein inhibitor 2** (powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes

Procedure:

- **Equilibration:** Before opening, allow the vial of the powdered inhibitor to equilibrate to room temperature for at least 20 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- **Solvent Addition:** Based on the desired stock concentration, carefully add the calculated volume of DMSO to the vial. **JAMM protein inhibitor 2** is soluble in DMSO.[1][3] For example, to prepare a 10 mM stock solution from 1 mg of the inhibitor (Molecular Weight: 338.45 g/mol), you would add 295.46 μ L of DMSO.
- **Dissolution:** To aid dissolution, sonication is recommended.[1] Vortex the solution gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no

visible particles.

- Aliquoting: To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[\[2\]](#)
- Storage: Store the aliquoted stock solutions at -80°C for long-term use.[\[1\]](#)

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Inhibitor is difficult to dissolve.	- Insufficient solvent volume.- Inadequate mixing.	- Ensure the correct volume of solvent has been added for the desired concentration.- Sonication is recommended to aid dissolution. [1] Vortex the solution thoroughly.
Reduced or no inhibitor activity observed in the experiment.	- Improper storage of the stock solution.- Multiple freeze-thaw cycles.- Incorrect dilution of the stock solution.	- Ensure stock solutions are stored at -80°C. [1] - Use freshly prepared aliquots for each experiment to avoid freeze-thaw cycles. [2] - Recalculate and verify the dilutions for your working solution.
Precipitation observed in the stock solution upon thawing.	- The concentration of the stock solution may be too high.- The inhibitor may have limited solubility in the buffer used for the experiment.	- Gently warm the solution to 37°C and vortex to redissolve the precipitate.- If precipitation persists, consider preparing a lower concentration stock solution.- Test the solubility of the inhibitor in your specific experimental buffer at the final working concentration.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for reconstituting **JAMM protein inhibitor 2**?

A1: The recommended solvent is Dimethyl Sulfoxide (DMSO).[1][3]

Q2: How should I store the powdered **JAMM protein inhibitor 2**?

A2: The powdered form should be stored at -20°C for up to 3 years.[1]

Q3: How should I store the inhibitor once it is in solution?

A3: Stock solutions should be aliquoted and stored at -80°C for up to 1 year.[1] It is recommended to use these solutions within one month.[2]

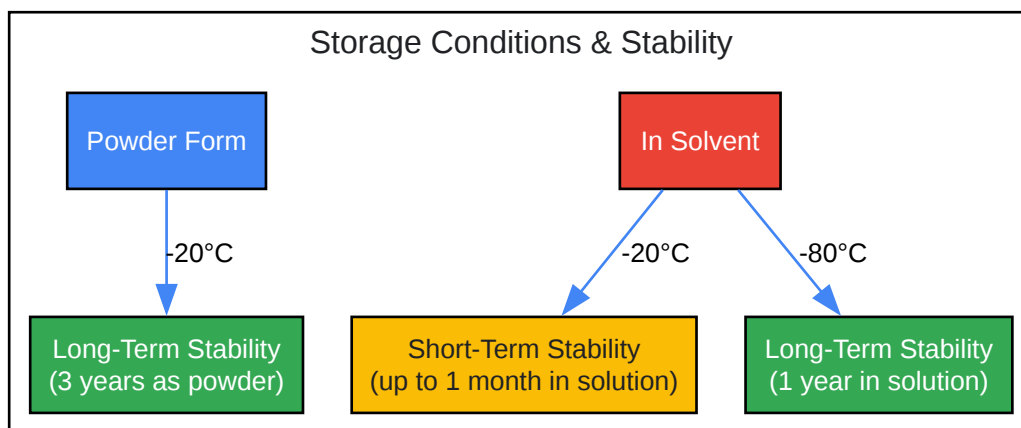
Q4: Can I subject the stock solution to multiple freeze-thaw cycles?

A4: It is strongly advised to avoid multiple freeze-thaw cycles as this can lead to degradation of the compound and loss of activity. Aliquoting the stock solution into single-use vials is the best practice.[2]

Q5: Is **JAMM protein inhibitor 2** light-sensitive?

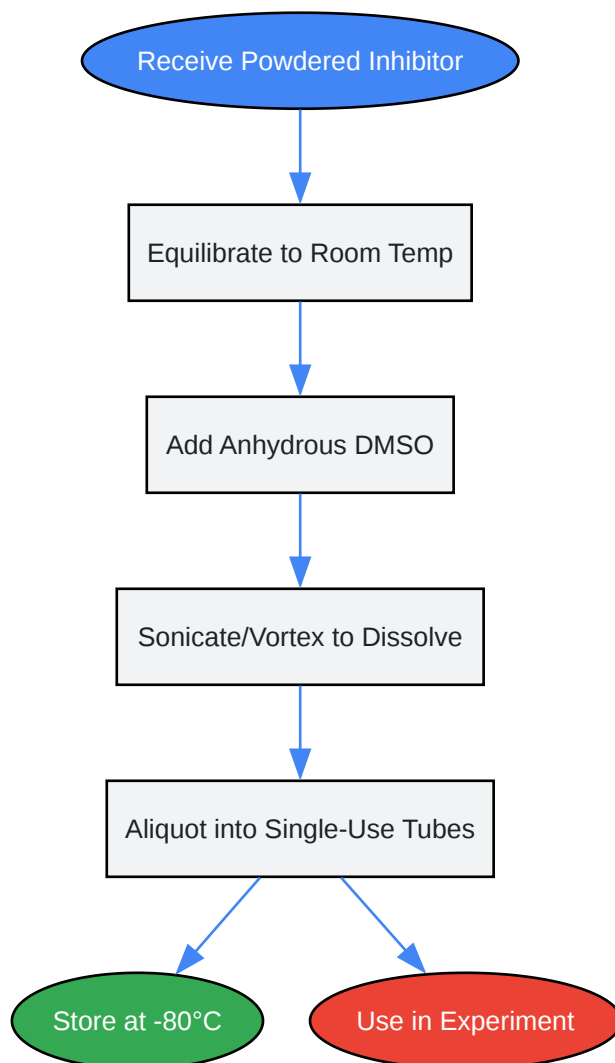
While specific data on the light sensitivity of **JAMM protein inhibitor 2** is not readily available, it is good laboratory practice to protect all chemical compounds from direct light exposure by storing them in amber vials or in the dark.

Visualized Workflows and Relationships



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Caption: Logical relationship of storage conditions and stability.



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Caption: Experimental workflow for inhibitor reconstitution.

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